

Comprehensive Safety and Handling Guide for Tienilic Acid

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Compound of Interest

Compound Name: Tienilic Acid

Cat. No.: B017837

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This guide provides essential safety and logistical information for the proper handling and disposal of **Tienilic Acid**. Adherence to these procedures is critical for ensuring laboratory safety and minimizing environmental impact. **Tienilic acid** is a diuretic drug that was withdrawn from the market due to reports of hepatitis.[1] It is classified as an irritant and may be harmful if swallowed, cause skin and serious eye irritation, and may cause respiratory irritation.[2]

Operational Plan: From Receipt to Disposal

A systematic approach to handling **Tienilic Acid** is crucial to prevent exposure and contamination. The following workflow outlines the necessary steps for a safe and controlled laboratory environment.

1. Receiving and Storage:

- Upon receipt, visually inspect the container for any signs of damage or leakage.
- The container should be clearly labeled with the chemical name and hazard warnings.
- Store in a cool, dark, and tightly closed container.[3]
- Store away from incompatible materials, such as oxidizing agents.[3]

2. Handling:

- All work with **Tienilic Acid** should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize the risk of dust and aerosol formation.
- Ensure that an eyewash station and safety shower are readily accessible.
- Wear appropriate Personal Protective Equipment (PPE) as detailed in the table below.
- Avoid direct contact with skin, eyes, and clothing.[3]
- Wash hands and face thoroughly after handling.[3]

3. Emergency Procedures:

- Spill:
 - Evacuate unnecessary personnel from the spill area.[4]
 - Ensure adequate ventilation.[4]
 - Prevent further leakage or spillage if it is safe to do so.[4]
 - Avoid the creation of dust.[4]
 - Absorb the spill with inert material (e.g., vermiculite, dry sand) and collect it in a suitable, sealed container for disposal.[5]
 - Clean the spill area thoroughly.[4]
- In case of contact:
 - Eyes: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Seek immediate medical attention.[6]
 - Skin: Wash off immediately with plenty of water for at least 15 minutes. Remove contaminated clothing. Seek immediate medical attention.[6]
 - Inhalation: Move the individual to fresh air. If breathing is difficult, seek medical attention.
[7]

- Ingestion: Do NOT induce vomiting. Call a physician or poison control center immediately.
[6]

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory when handling **Tienilic Acid**. The following table summarizes the required PPE to ensure worker safety.

PPE Category	Item	Specifications
Eye Protection	Safety Goggles/Face Shield	Tightly fitting safety goggles with side-shields.[7] A face shield should be worn in addition to goggles when there is a high risk of splashing.[5][8]
Hand Protection	Chemical-resistant gloves	Nitrile or butyl rubber gloves are recommended.[8] Inspect gloves prior to use.[4]
Body Protection	Protective Clothing	A disposable gown made of low-permeability fabric or a lab coat should be worn.[4][9]
Respiratory Protection	Respirator	An N95 respirator or higher should be worn, especially when handling the powder form, to avoid the inhalation of dust.[4] In case of insufficient ventilation, a full-face respirator may be necessary. [4]

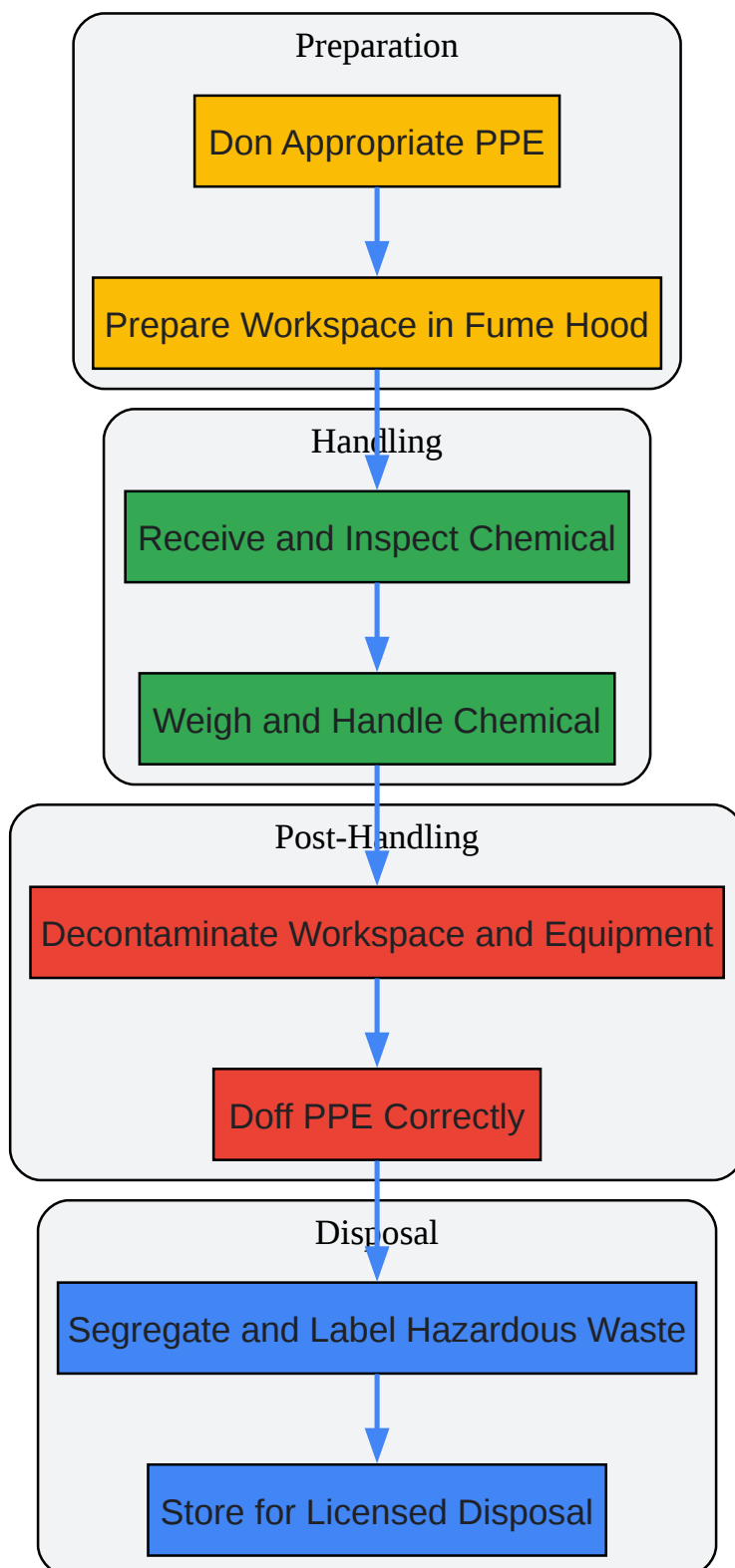
Disposal Plan

Proper disposal of **Tienilic Acid** and any contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

- Waste Categorization: Treat all **Tienilic Acid** waste as hazardous chemical waste.[7]

- Segregation: Do not mix with general laboratory trash or dispose of it down the drain.^[7] Collect in a designated, properly labeled, and sealed waste container.^[7]
- Container Labeling: The waste container must be clearly labeled with "Hazardous Waste" and the chemical name "**Tienilic Acid**," along with any relevant hazard symbols.
- Disposal Method: The primary recommended method for the disposal of **Tienilic Acid** is through a licensed hazardous material disposal company.^[7] Incineration in a facility equipped with an afterburner and scrubber is the suggested method of destruction.^[7]
- Contaminated Materials: All disposable PPE (gloves, gowns, etc.) and any materials used to clean up spills that have come into contact with **Tienilic Acid** should be disposed of as hazardous waste.
- Regulatory Compliance: Adhere to all federal, state, and local regulations concerning the disposal of this material.^[7]

Workflow for Handling Tienilic Acid



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Caption: Workflow for the safe handling and disposal of **Tienilic Acid**.

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